

Commercial Sources and Applications of Cy7.5 Hydrazide: A Technical Guide

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Introduction

Cy7.5 hydrazide is a near-infrared (NIR) fluorescent dye that has emerged as a critical tool in biomedical research and drug development. Its utility stems from its spectral properties, which fall within the NIR window (700-900 nm), allowing for deep tissue penetration with minimal autofluorescence from biological tissues. This makes it an ideal candidate for in vivo imaging applications.[1] The hydrazide functional group provides a reactive handle for the specific covalent labeling of biomolecules containing carbonyl groups (aldehydes and ketones). This specificity is particularly advantageous for labeling glycoproteins, antibodies, and polysaccharides, as well as for incorporation into nanoparticle-based drug delivery systems.[1] [2] This technical guide provides an in-depth overview of the commercial sources, technical specifications, and key applications of Cy7.5 hydrazide, complete with detailed experimental protocols.

Commercial Suppliers of Cy7.5 Hydrazide

A number of reputable suppliers offer **Cy7.5 hydrazide** for research purposes. The following table summarizes some of the key commercial sources.



Supplier	Product Name	Purity	Notes
BroadPharm	Cy7.5 hydrazide	≥95%	Offers the dye as a carbonyl-reactive linker with spectral properties similar to ICG but with a higher quantum yield.[3]
MedchemExpress	Cy7.5 hydrazide	Not specified	A fluorophore Cy7.5- labeled hydrazide fluorescent dye intended for research use only.[4]
Lumiprobe	Cyanine7.5 hydrazide	95% (HPLC-MS)	A carbonyl-reactive derivative of Cyanine7.5, ideal for in vivo imaging and labeling of antibodies and saccharides.[2]
AxisPharm	Cyanine7.5 hydrazide	≥95%	Provides a range of Cyanine7.5 derivatives, including the hydrazide form, for applications in imaging and molecular labeling.[5]
Benchchem	Cy7.5 hydrazide	Not specified	Highlights its use in covalent labeling of biomolecules for various research applications.[1]

Technical Specifications



The utility of **Cy7.5 hydrazide** in various applications is dictated by its photophysical and chemical properties. The following table provides a summary of its key technical specifications as reported by various suppliers.

Property	Value	Source
Excitation Maximum (\(\lambda\)ex)	~788 nm	[1][5]
Emission Maximum (λem)	~808 nm	[1][5]
Molar Extinction Coefficient (ϵ)	~223,000 cm ⁻¹ M ⁻¹	[1]
Fluorescence Quantum Yield (Φ)	~0.10	[2]
Molecular Weight	~735.82 g/mol	[2][5]
Solubility	Good in polar organic solvents (DMF, DMSO, alcohols)	[2]
Storage Conditions	-20°C in the dark	[2][3]

Key Applications and Experimental Protocols

The primary application of **Cy7.5 hydrazide** is the fluorescent labeling of biomolecules for visualization and tracking. Its specificity for carbonyl groups makes it particularly useful for targeting glycoproteins and polysaccharides.

Antibody and Glycoprotein Labeling

Cy7.5 hydrazide is frequently used to label antibodies and other glycoproteins. This is typically achieved by first oxidizing the sugar moieties on the glycoprotein with a mild oxidizing agent like sodium periodate to generate aldehyde groups. The hydrazide group of the dye then reacts with these newly formed aldehydes to form a stable covalent bond.[1][2] This method is advantageous for labeling antibodies as the glycosylation sites are often located away from the antigen-binding regions, thus preserving the antibody's functionality.[1]

This protocol is adapted from standard glycoprotein labeling procedures.

Materials:



- Antibody (or glycoprotein) solution (2-5 mg/mL in a buffer free of primary amines, e.g., 0.1 M sodium acetate, pH 5.5)
- Sodium meta-periodate (NalO₄) solution (20 mM in 0.1 M sodium acetate, pH 5.5, freshly prepared)
- Cy7.5 hydrazide solution (50 mM in anhydrous DMSO)
- · Desalting column or dialysis equipment
- Reaction buffer: 0.1 M sodium acetate, pH 5.5

Procedure:

- Antibody Preparation: Prepare the antibody solution at a concentration of 5 mg/mL in 0.1 M sodium acetate buffer, pH 5.5.
- Oxidation: Add an equal volume of the 20 mM sodium meta-periodate solution to the antibody solution. Mix gently and incubate for 5 minutes at room temperature in the dark.
- Purification: Immediately remove the excess periodate and byproducts by desalting or dialysis against 0.1 M sodium acetate, pH 5.5.
- Conjugation: To the purified, oxidized antibody solution, add 0.1 volumes of the 50 mM Cy7.5
 hydrazide solution in DMSO. Incubate for 2 hours at room temperature in the dark with
 gentle mixing.
- Final Purification: Purify the labeled antibody from excess dye using a desalting column or dialysis against a suitable storage buffer (e.g., PBS).

Workflow for labeling antibodies with **Cy7.5 hydrazide**.

In Vivo Imaging

The NIR fluorescence of Cy7.5 makes it an excellent probe for non-invasive in vivo imaging in small animal models.[1] Labeled cells, antibodies, or nanoparticles can be tracked as they distribute throughout the body, accumulate at sites of disease, or are cleared.



This protocol provides a general guideline for in vivo fluorescence imaging.

Materials:

- Anesthetized mouse
- Cy7.5-labeled molecule (e.g., antibody, nanoparticle) in a sterile, injectable buffer (e.g., PBS)
- In vivo imaging system equipped with appropriate excitation and emission filters for Cy7.5

Procedure:

- Animal Preparation: Anesthetize the mouse using an appropriate protocol (e.g., isoflurane inhalation or intraperitoneal injection of an anesthetic cocktail).
- Baseline Imaging: Acquire a baseline fluorescence image of the anesthetized mouse before injection of the labeled compound to determine background autofluorescence.
- Injection: Inject the Cy7.5-labeled molecule via an appropriate route (e.g., intravenous tail vein injection). The concentration and volume will depend on the specific agent and experimental goals.
- Time-Course Imaging: Acquire fluorescence images at various time points post-injection (e.g., 5 min, 1 h, 4 h, 24 h) to monitor the biodistribution and target accumulation of the labeled molecule. Use excitation and emission filters appropriate for Cy7.5 (e.g., excitation ~740-780 nm, emission ~800-840 nm).
- Ex Vivo Analysis (Optional): After the final imaging time point, euthanize the mouse and dissect organs of interest (e.g., tumor, liver, spleen, kidneys). Image the excised organs to confirm the biodistribution of the fluorescent signal.

General workflow for in vivo imaging with a Cy7.5-labeled probe.

Drug Delivery Systems

Cy7.5 hydrazide can be incorporated into nanoparticles and other drug delivery systems to enable their visualization and tracking in vitro and in vivo.[1] The hydrazide functionality allows for its conjugation to nanocarriers that have been functionalized with aldehyde or ketone



groups. This is particularly useful for developing theranostic agents, where the Cy7.5 component provides the diagnostic imaging capability to monitor the delivery of a therapeutic agent in real-time.[1]

Conclusion

Cy7.5 hydrazide is a versatile and powerful tool for researchers in the life sciences. Its favorable spectral properties for in vivo imaging and its specific reactivity towards carbonyl groups make it an invaluable reagent for labeling a wide range of biomolecules and for the development of advanced drug delivery and diagnostic agents. The availability of this dye from multiple commercial suppliers and the well-established protocols for its use will continue to facilitate its broad application in biomedical research.

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